

Foreword: Navigating the Synthesis of a Potent Bifunctional Reagent

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Compound of Interest

Compound Name: 1-Chloro-2-(chloromethoxy)ethane

CAS No.: 1462-33-5

Cat. No.: B114568

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1-Chloro-2-(chloromethoxy)ethane is a valuable, yet hazardous, bifunctional molecule employed as a chemical intermediate in the synthesis of more complex molecular architectures, particularly within the pharmaceutical industry.^[1] Its structure, featuring both a chloroethyl group and a reactive chloromethoxy ether (an α -halo ether), allows for sequential and site-selective reactions, making it a strategic building block.

This guide is structured to provide researchers and drug development professionals with a comprehensive understanding of its synthesis. We will move from the foundational reaction principles to a detailed, field-tested protocol, emphasizing not just the procedural steps but the underlying chemical logic and, most critically, the stringent safety measures required. The synthesis of α -halo ethers is not a trivial undertaking; these compounds are presumed carcinogens, and their handling demands the utmost respect and caution.

PART 1: Critical Safety Imperatives - A Non-Negotiable Framework

The synthesis and handling of **1-Chloro-2-(chloromethoxy)ethane** and related α -halo ethers must be approached with an uncompromising commitment to safety. This class of compounds,

which includes chloromethyl methyl ether (CMME) and the highly carcinogenic bis(chloromethyl) ether (BCME), is associated with significant health risks.

- **Carcinogenicity:** Technical-grade chloromethyl methyl ether (CMME) is a known human carcinogen, and other α -halo ethers are reasonably anticipated to be carcinogenic.[2][3] Exposure, particularly through inhalation, has been linked to an increased risk of lung cancer.[3] Therefore, **1-Chloro-2-(chloromethoxy)ethane** must be handled as a suspected carcinogen.
- **Mandatory Engineering Controls:** All operations involving this compound—from reaction setup to purification and storage—must be conducted within a certified, high-performance chemical fume hood to prevent inhalation of vapors.
- **Personal Protective Equipment (PPE):** A comprehensive PPE regimen is required. This includes, at a minimum:
 - A properly fitted lab coat.
 - Chemical splash goggles and a face shield.
 - Chemically resistant gloves (e.g., nitrile or neoprene, double-gloving is recommended). Check glove manufacturer's data for breakthrough times.
- **Waste Disposal:** All chemical waste, including residual reagents, solvents, and contaminated materials (gloves, pipette tips, etc.), must be disposed of in accordance with local and federal hazardous waste regulations.

PART 2: Principles of Synthesis - Mechanistic Insights

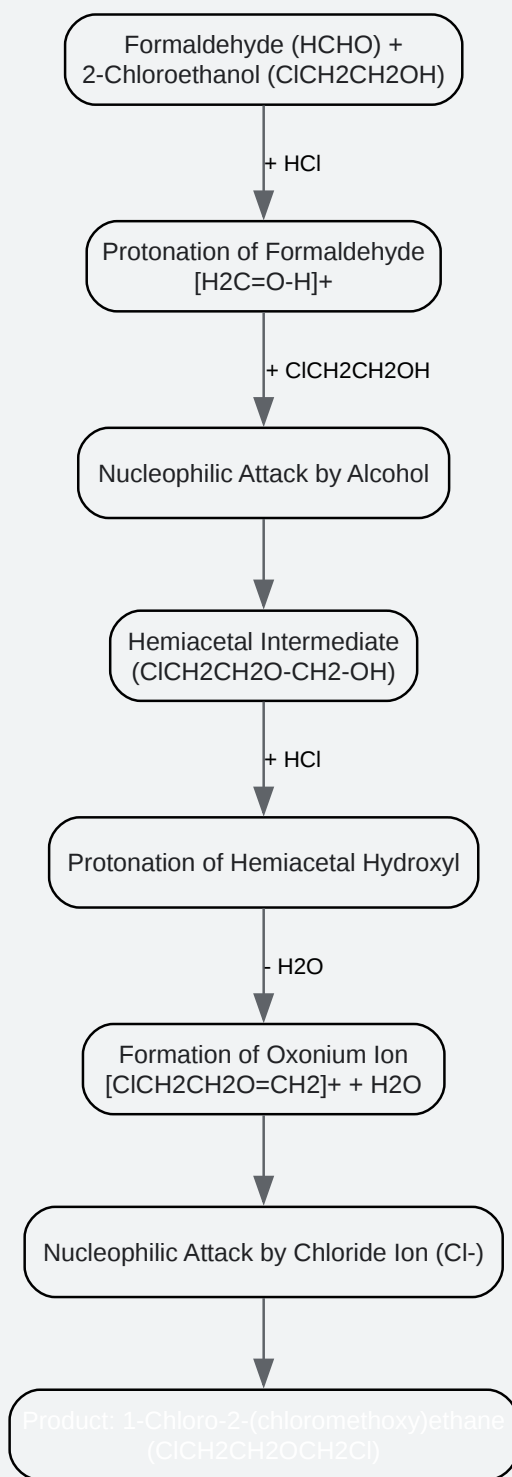
The most direct and historically established method for preparing α -chloroethers is the acid-catalyzed reaction of an alcohol with formaldehyde and hydrogen chloride.[4] This approach is adapted here for the synthesis of **1-Chloro-2-(chloromethoxy)ethane** from 2-chloroethanol.

The reaction proceeds through a well-understood, multi-step mechanism:

- **Activation of Formaldehyde:** Gaseous hydrogen chloride protonates the carbonyl oxygen of formaldehyde, significantly increasing the electrophilicity of the carbonyl carbon.
- **Nucleophilic Attack:** The hydroxyl group of 2-chloroethanol acts as a nucleophile, attacking the activated formaldehyde to form a protonated hemiacetal intermediate.
- **Formation of the Hemiacetal:** Deprotonation yields a hemiacetal, RO-CH₂-OH.
- **Protonation and Water Elimination:** The hydroxyl group of the hemiacetal is protonated by HCl, forming a good leaving group (H₂O). Subsequent elimination of water generates a resonance-stabilized oxonium ion, [RO=CH₂]⁺.
- **Chloride Attack:** The chloride ion (Cl⁻), a competent nucleophile, attacks the electrophilic carbon of the oxonium ion to yield the final product, **1-Chloro-2-(chloromethoxy)ethane**.

This entire sequence is a series of equilibrium reactions. The use of a high concentration of anhydrous HCl gas drives the equilibrium toward the final product.

Mechanism: Acid-Catalyzed Formation of 1-Chloro-2-(chloromethoxy)ethane

[Click to download full resolution via product page](#)Caption: Reaction mechanism for the synthesis of **1-Chloro-2-(chloromethoxy)ethane**.

PART 3: Detailed Experimental Protocol

This protocol is adapted from established procedures for the synthesis of analogous α -halo ethers.^{[4][5]}

Materials and Reagents:

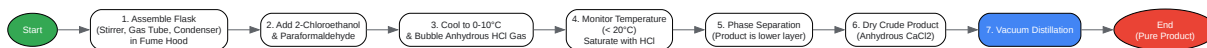
Reagent	Molar Mass (g/mol)	Quantity	Moles	Notes
Paraformaldehyde	(CH ₂ O) _n	33.0 g	~1.10	Reagent grade, ensure it is dry.
2-Chloroethanol	80.51	80.5 g (68 mL)	1.00	Reagent grade, anhydrous.
Hydrogen Chloride	36.46	~80 g	~2.20	Anhydrous gas from a lecture bottle or cylinder.
Anhydrous CaCl ₂	110.98	As needed	-	For drying.

Equipment:

- 500 mL three-necked round-bottom flask
- Gas dispersion tube (fritted gas bubbler)
- Mechanical stirrer
- Thermometer
- Reflux condenser fitted with a drying tube (e.g., filled with Drierite/CaCl₂)
- Ice-water bath
- Separatory funnel
- Distillation apparatus (short-path or Vigreux column) suitable for vacuum distillation.

Step-by-Step Procedure:

- **Reaction Setup:** Assemble the three-necked flask with the mechanical stirrer, gas dispersion tube, and condenser in a certified chemical fume hood. The gas dispersion tube should reach near the bottom of the flask.
- **Charging Reagents:** To the flask, add 2-chloroethanol (80.5 g) and paraformaldehyde (33.0 g).
- **Initiating Reaction:** Begin stirring the mixture and place the flask in an ice-water bath to maintain an internal temperature of 0-10 °C.
- **HCl Gas Introduction:** Slowly bubble anhydrous hydrogen chloride gas through the stirred suspension. The paraformaldehyde will gradually dissolve as it depolymerizes and reacts.
- **Temperature Control & Monitoring:** The reaction is exothermic. Carefully control the rate of HCl addition to maintain the internal temperature below 20 °C. Continue the addition of HCl for 2-3 hours, or until the solution is saturated and two distinct layers form.
- **Reaction Completion & Phase Separation:** Once the reaction is complete (indicated by the formation of a dense lower layer of the product), stop the HCl flow. Allow the mixture to stand and transfer the entire contents to a separatory funnel.
- **Initial Separation:** Separate the lower, crude product layer.
- **Salting Out:** Add a saturated solution of calcium chloride to the aqueous (upper) layer to decrease the solubility of the ether, which may cause a small additional amount of the product to separate. Combine this with the main crude portion.
- **Drying:** Dry the combined crude product over anhydrous calcium chloride. Swirl occasionally for 20-30 minutes, then decant or filter to remove the drying agent.
- **Purification:** Purify the crude product by vacuum distillation.^[6] Collect the fraction boiling at the appropriate temperature and pressure. The boiling point is reported as 147 °C at atmospheric pressure.^[1]



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Caption: High-level experimental workflow for the synthesis of **1-Chloro-2-(chloromethoxy)ethane**.

PART 4: Product Characterization & Data

The identity and purity of the synthesized **1-Chloro-2-(chloromethoxy)ethane** should be confirmed using standard analytical techniques.

Physicochemical Properties:

Property	Value	Source
CAS Number	1462-33-5	[1]
Molecular Formula	C ₃ H ₆ Cl ₂ O	[1]
Molecular Weight	127.98 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	147 °C (at 760 mmHg)	[1]
Density	1.28 g/cm ³	[1]
Refractive Index	1.425	[1]

Analytical Characterization:

- Gas Chromatography (GC): Purity should be assessed by GC, with an expected purity of >98% for the distilled product.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show three distinct signals:

- A triplet corresponding to the -O-CH₂-CH₂-Cl protons.
- A triplet corresponding to the -O-CH₂-CH₂-Cl protons.
- A singlet corresponding to the highly deshielded O-CH₂-Cl protons.
- ¹³C NMR: The carbon NMR spectrum should show three signals corresponding to the three unique carbon atoms in the molecule.
- Infrared (IR) Spectroscopy: The IR spectrum should prominently feature C-O-C stretching frequencies characteristic of an ether and C-Cl stretching bands.

Conclusion

The synthesis of **1-Chloro-2-(chloromethoxy)ethane** is a practical procedure for experienced chemists, yielding a versatile intermediate for pharmaceutical and organic synthesis.[1] The methodology, rooted in the classical acid-catalyzed formation of α-halo ethers, is effective but requires rigorous adherence to safety protocols due to the carcinogenic potential of the product class.[2][3] Proper execution of the reaction under controlled temperatures, followed by careful workup and vacuum distillation, can yield a product of high purity. The validation of this purity and the confirmation of the structure through modern analytical techniques are essential final steps in this self-validating protocol.

References

- Organic Syntheses Procedure, "METHYLTHIOMETHYL P-TOLYL SULFONE", Organic Syntheses, [\[Link\]](#), (accessed Jan 23, 2026).
- Mallak Specialties Pvt Ltd, "1-Chloro-2-(chloromethoxy) ethane", Mallak Specialties, [\[Link\]](#), (accessed Jan 23, 2026).
- PubChem, "Chloromethyl ethyl ether | C₃H₇ClO | CID 18523", PubChem, [\[Link\]](#), (accessed Jan 23, 2026).
- Google Patents, "EP0679627B1 - Process for the preparation of halogenated ethers", Google P

- Organic Syntheses Procedure, "Ether, chloromethyl methyl", Organic Syntheses, [\[Link\]](#), (accessed Jan 23, 2026).
- OEHHA, "Chloroalkyl ethers", Office of Environmental Health Hazard Assessment, [\[Link\]](#), (accessed Jan 23, 2026).
- ResearchGate, "Simple, Rapid Procedure for the Synthesis of Chloromethyl Methyl Ether and Other Chloro Alkyl Ethers 1", ResearchGate, [\[Link\]](#), (accessed Jan 23, 2026).
- Cheméo, "Chemical Properties of 1-Chloro-2-ethoxyethane (CAS 628-34-2)", Cheméo, [\[Link\]](#), (accessed Jan 23, 2026).
- Organic Syntheses Procedure, "4-benzyl-10,19-diethyl-4,10,19-triaza-1,7,13,16-tetraoxacycloheneicosane (triaza-21-crown-7)", Organic Syntheses, [\[Link\]](#), (accessed Jan 23, 2026).
- Organic Chemistry Portal, "Simple, Rapid Procedure for the Synthesis of Chloromethyl Methyl Ether and Other Chloro Alkyl Ethers", Organic Chemistry Portal, [\[Link\]](#), (accessed Jan 23, 2026).
- PubChem, "Ethane, 1-chloro-2-ethoxy- | C₄H₉ClO | CID 12341", PubChem, [\[Link\]](#), (accessed Jan 23, 2026).
- NIST WebBook, "1-Chloro-2-ethoxyethane", NIST, [\[Link\]](#), (accessed Jan 23, 2026).
- Google Patents, "CN101372448B - Production method of chloromethyl ethyl ether", Google P

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Sources

- 1. Diethylene Glycol Dichloride, 1 Chloro 2 (Chloromethoxy) Ethane, C₃H₆Cl₂O, 1462-33-5, Chloroethyl Chloromethyl Ether; Chloroethyl Chloromethylether [mallakchemicals.com]

- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. oehha.ca.gov \[oehha.ca.gov\]](#)
- [4. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [5. CN101372448B - Production method of chloromethyl ethyl ether - Google Patents \[patents.google.com\]](#)
- [6. EP0679627B1 - Process for the preparation of halogenated ethers - Google Patents \[patents.google.com\]](#)
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